

Application Notes and Protocols for the Analysis of 4-Methyl-3-nitrophenolate

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Compound of Interest

Compound Name: 4-Methyl-3-nitrophenolate

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A Senior Application Scientist's Guide for Researchers and Drug Development Professionals

Introduction: The Analytical Imperative for 4-Methyl-3-nitrophenolate

4-Methyl-3-nitrophenol (also known as 3-nitro-p-cresol) is a significant nitrophenolic compound with considerable relevance in environmental science and toxicology. It is recognized primarily as a major metabolite of the organophosphorus insecticide fenitrothion, making its detection a key indicator for monitoring exposure to this widely used pesticide.^[1] Given its potential genotoxicity and carcinogenicity, the development of robust, sensitive, and reliable analytical methods for the quantification of **4-methyl-3-nitrophenolate** in various matrices is of paramount importance for public health and environmental protection.^[1]

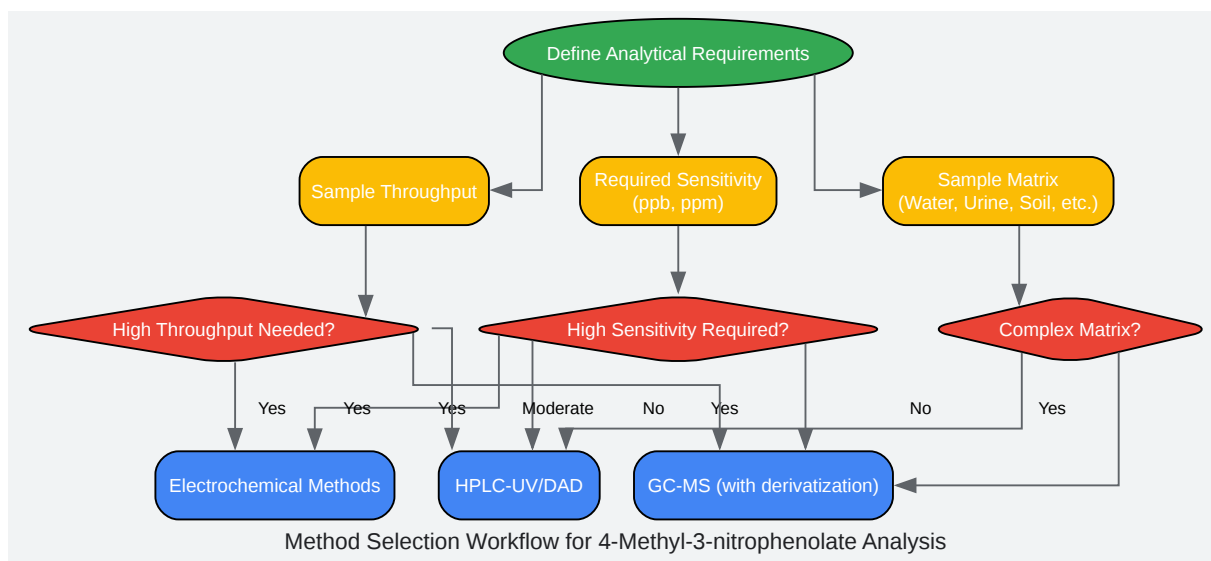
This guide provides a comprehensive overview of the analytical standards and detailed protocols for the analysis of **4-methyl-3-nitrophenolate**, designed to be a practical resource for researchers, scientists, and professionals in drug development. The methodologies discussed herein are grounded in established analytical principles and validated against rigorous performance criteria, ensuring both scientific integrity and practical applicability.

Core Analytical Methodologies: A Comparative Overview

The choice of an analytical technique for **4-methyl-3-nitrophenolate** is dictated by the sample matrix, the required sensitivity, and the available instrumentation. The three primary techniques employed are High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Electrochemical Methods.

- **High-Performance Liquid Chromatography (HPLC):** Often coupled with UV detection, HPLC is a versatile and widely used technique for the analysis of nitrophenolic compounds.^[1] It offers excellent reproducibility and is particularly well-suited for the analysis of non-volatile and thermally labile compounds. The separation is based on the partitioning of the analyte between a stationary phase (typically a C18 column) and a liquid mobile phase.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS provides high sensitivity and selectivity, making it a powerful tool for the trace analysis of **4-methyl-3-nitrophenolate**.^[2] ^[3] However, due to the polar nature of the phenolic hydroxyl group, derivatization is often necessary to improve chromatographic performance and prevent peak tailing.^[4]
- **Electrochemical Methods:** These techniques offer a cost-effective and highly sensitive alternative for the detection of electroactive compounds like **4-methyl-3-nitrophenolate**.^[5] The analysis is based on the oxidation or reduction of the analyte at the surface of a modified electrode, generating a current that is proportional to its concentration.

The following diagram illustrates a decision-making workflow for selecting the appropriate analytical technique.



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Caption: Decision workflow for selecting an analytical method.

Detailed Experimental Protocols

Protocol 1: HPLC-UV Analysis of 4-Methyl-3-nitrophenolate in Water and Urine

This protocol is adapted from validated methods for the analysis of 3-methyl-4-nitrophenol in biological and environmental samples.^{[1][6]}

1. Sample Preparation (Liquid-Liquid Extraction)

- For urine samples, acidify 1 mL of the sample to a pH of approximately 3-4 with a small volume of concentrated hydrochloric acid.
- For water samples, use a 10-20 mL aliquot and acidify as above.
- Add 5 mL of ethyl acetate to the sample in a screw-capped glass tube.

- Vortex the mixture vigorously for 2 minutes to ensure efficient extraction.
- Centrifuge at 4000 rpm for 10 minutes to separate the aqueous and organic layers.
- Carefully transfer the upper organic layer (ethyl acetate) to a clean tube.
- Repeat the extraction process with another 5 mL of ethyl acetate and combine the organic layers.
- Evaporate the combined ethyl acetate extracts to dryness under a gentle stream of nitrogen at ambient temperature.
- Reconstitute the residue in 500 μ L of the HPLC mobile phase.

2. HPLC Operating Conditions

Parameter	Condition
HPLC System	Agilent 1200 series or equivalent
Column	C18 (e.g., 250 mm x 4.6 mm, 5 μ m)
Mobile Phase	Acetonitrile: Water (60:40, v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	270 nm
Injection Volume	20 μ L
Column Temperature	30°C

3. Calibration and Quantification

- Prepare a stock solution of **4-methyl-3-nitrophenolate** (e.g., 100 μ g/mL) in methanol.
- Perform serial dilutions of the stock solution with the mobile phase to prepare working standards in the desired concentration range (e.g., 0.5 - 50 μ g/mL).

- Inject the working standards to construct a calibration curve by plotting peak area against concentration.
- Determine the concentration of **4-methyl-3-nitrophenolate** in the prepared samples by interpolation from the calibration curve.

Protocol 2: GC-MS Analysis of 4-Methyl-3-nitrophenolate in Soil

This protocol is based on U.S. EPA Method 8041A and incorporates a derivatization step to improve chromatographic performance.[\[7\]](#)

1. Sample Preparation (Ultrasonic Extraction and Derivatization)

- Weigh 10 g of the soil sample into a beaker and mix with 10 g of anhydrous sodium sulfate.
- Add 50 mL of a 1:1 (v/v) mixture of acetone and hexane and extract in an ultrasonic bath for 20 minutes.
- Decant the solvent extract and repeat the extraction twice more with fresh solvent.
- Combine the extracts and concentrate to approximately 1 mL using a rotary evaporator.
- Transfer the concentrated extract to a vial and evaporate to dryness under a stream of nitrogen.
- For derivatization, add 100 μ L of N-(t-butyldimethylsilyl)-N-methyltrifluoroacetamide (MTBSTFA) and 100 μ L of acetonitrile to the dried extract.[\[8\]](#)
- Seal the vial and heat at 80°C for 1 hour with vigorous stirring.[\[8\]](#)
- Cool the sample to room temperature before GC-MS analysis.

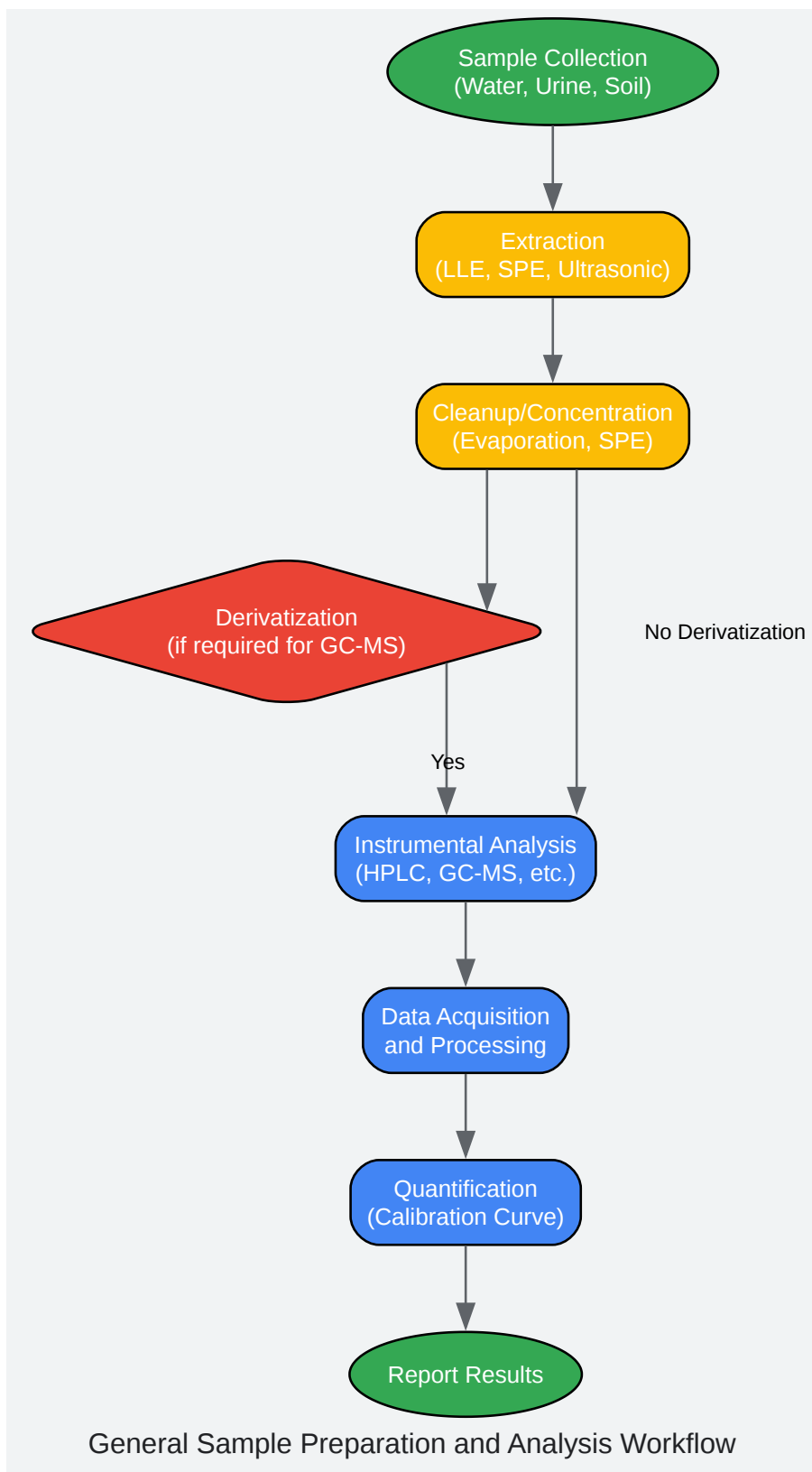
2. GC-MS Operating Conditions

Parameter	Condition
GC System	Agilent 7890B or equivalent
Column	DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness)
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Inlet Temperature	280°C
Injection Mode	Splitless
Oven Program	Initial 80°C for 2 min, ramp at 10°C/min to 280°C, hold for 5 min
MS System	Agilent 5977B or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Mode	Selected Ion Monitoring (SIM)
Monitored Ions	To be determined based on the mass spectrum of the derivatized analyte

3. Calibration and Quantification

- Prepare derivatized standards of **4-methyl-3-nitrophenolate** following the same procedure as for the samples.
- Construct a calibration curve using the derivatized standards.
- Quantify the analyte in the soil samples using the calibration curve.

The following diagram illustrates the general workflow for sample preparation and analysis.



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Caption: General workflow for sample analysis.

Method Validation According to ICH Guidelines

To ensure the reliability and accuracy of the analytical data, the chosen method must be validated according to the International Council for Harmonisation (ICH) guidelines.^{[9][10][11][12][13]} The key validation parameters are summarized below.

Validation Parameter	Description and Acceptance Criteria
Specificity/Selectivity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present. The method should demonstrate no significant interference at the retention time of 4-methyl-3-nitrophenolate from matrix components or other potential contaminants.
Linearity	The ability to obtain test results that are directly proportional to the concentration of the analyte. A linear regression analysis should be performed, and the correlation coefficient (r^2) should typically be ≥ 0.99 . ^[6]
Range	The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable precision, accuracy, and linearity.
Accuracy	The closeness of the test results obtained by the method to the true value. It should be assessed using a minimum of 9 determinations over a minimum of 3 concentration levels covering the specified range. Recovery should typically be within 80-120%.
Precision	The closeness of agreement among a series of measurements obtained from multiple samplings of the same homogeneous sample. It is usually expressed as the relative standard deviation (RSD). For repeatability (intra-day precision) and intermediate precision (inter-day precision), the RSD should typically be $\leq 15\%$.
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value. A signal-to-noise ratio of 3:1 is generally acceptable.

Limit of Quantification (LOQ)

The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy. A signal-to-noise ratio of 10:1 is commonly used.

Robustness

A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters. This provides an indication of its reliability during normal usage.

A summary of typical performance data for the HPLC-UV analysis of 3-methyl-4-nitrophenol is provided below.[\[1\]](#)[\[6\]](#)

Parameter	Typical Value
Retention Time	~2.81 minutes
Linearity Range	10 - 50 µg/mL
Correlation Coefficient (r^2)	> 0.99
Limit of Detection (LOD)	0.87 µg/mL
Accuracy (Recovery)	96 - 112%
Precision (RSD)	1 - 15%

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